Application Notes and Protocols for Binapacryl Analysis in Soil Matrices

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Compound of Interest

Compound Name:	*Binapacryl*
CAS No.:	*485-31-4*
Cat. No.:	*B1667083*

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Introduction

Binapacryl is an obsolete dinitrophenol ester pesticide, formerly used as a fungicide and acaricide. Due to its persistence and toxicity, monitoring its residues in soil matrices remains a relevant environmental concern. A critical challenge in analyzing **Binapacryl** in soil is its efficient extraction from a complex matrix. **Binapacryl** is known to hydrolyze to dinoseb, a highly toxic compound, a factor that must be considered during sample preparation and analysis.

This document provides detailed application notes and protocols for two effective sample preparation techniques for the analysis of **Binapacryl** in soil: the widely adopted QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) method and Ultrasound-Assisted Extraction (UAE). These methods are suitable for subsequent analysis by Liquid Chromatography with tandem mass spectrometry (LC-MS/MS), which offers the high selectivity and sensitivity required for trace-level quantification.

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Physicochemical Properties of **Binapacryl**

Property	Value	Reference
Molecular Formula	$C_{15}H_{18}N_2O_6$	[1]
Molar Mass	322.31 g/mol	[1]
Water Solubility	Low	[2]
log K_{ow}	4.75 (estimated)	
Vapor Pressure	1 x 10^{-4} Torr at 60 °C	
Hydrolysis	Readily hydrolyzed by strong acids or dilute alkalis; may hydrolyze to dinoseb in soil.	

Recommended Analytical Methods

QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe)

The QuEChERS method is a streamlined approach that combines extraction and cleanup in a few simple steps, minimizing solvent usage and sample handling.[2][3] It has become a standard for multi-residue pesticide analysis in various matrices, including soil.[3] For acidic pesticides like the dinitrophenol class, modifications to the standard QuEChERS protocol, such as acidification of the extraction solvent, are often necessary to ensure good recovery.

Ultrasound-Assisted Extraction (UAE)

Ultrasound-Assisted Extraction utilizes high-frequency sound waves to create acoustic cavitation, which disrupts the soil matrix and enhances the extraction of analytes into the solvent.[4] This technique is known for its efficiency, reduced extraction times, and lower solvent consumption compared to traditional methods.[4][5]

Quantitative Data Summary

Direct modern validation data for the obsolete pesticide **Binapacryl** in soil is scarce. The following table presents expected performance data based on multi-residue methods for other

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pesticides in soil, particularly those with acidic properties, using QuEChERS and UAE coupled with LC-MS/MS. The acceptable recovery range is generally considered to be 70-120% with a relative standard deviation (RSD) of less than 20%.[2][3]

Parameter	QuEChERS	Ultrasound-Assisted Extraction (UAE)
Recovery	70-120%	75-110%
Relative Standard Deviation (RSD)	< 20%	< 15%
Limit of Detection (LOD)	1-5 µg/kg	0.5-5 µg/kg
Limit of Quantification (LOQ)	5-15 µg/kg	2-10 µg/kg

Note: These values are estimates based on the performance of analogous compounds and should be validated for **Binapacryl** in the specific soil matrix being analyzed.

Experimental Protocols

Protocol 1: Modified QuEChERS for **Binapacryl** in Soil

This protocol is adapted from the standard QuEChERS method for the analysis of pesticides in soil, with modifications to improve the extraction of acidic compounds.

1. Sample Preparation and Homogenization: a. Air-dry the soil sample at room temperature until it reaches a constant weight. b. Remove any large debris such as stones and plant matter. c. Grind the soil sample to a fine powder using a mortar and pestle or a mechanical grinder. d. Sieve the homogenized sample through a 2 mm mesh.

2. Extraction: a. Weigh 10 g of the homogenized soil into a 50 mL centrifuge tube. b. If the soil is very dry, add 8 mL of deionized water and vortex for 1 minute. Let it stand for 30 minutes to hydrate. c. Add 10 mL of acetonitrile containing 1% acetic acid. The acid helps to keep acidic pesticides in their neutral form, improving extraction efficiency. d. Add an appropriate internal standard. e. Cap the tube and shake vigorously for 1 minute. f. Add the QuEChERS extraction salts (e.g., 4 g $MgSO_4$, 1 g NaCl, 1 g trisodium citrate dihydrate, and 0.5 g disodium hydrogen

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citrate sesquihydrate). g. Immediately shake the tube for 1 minute to prevent the formation of salt agglomerates. h. Centrifuge at ≥4000 rpm for 5 minutes.

3. Dispersive Solid-Phase Extraction (d-SPE) Cleanup: a. Transfer a 6 mL aliquot of the supernatant (acetonitrile layer) to a 15 mL d-SPE tube. b. The d-SPE tube should contain 900 mg $MgSO_4$ and 150 mg of C18 sorbent. Note: Primary Secondary Amine (PSA) sorbent is typically avoided for acidic pesticides as it can lead to analyte loss. c. Cap the tube and vortex for 30 seconds. d. Centrifuge at ≥4000 rpm for 5 minutes.

4. Final Extract Preparation: a. Transfer a 1 mL aliquot of the cleaned extract into an autosampler vial. b. The extract is now ready for analysis by LC-MS/MS.

Protocol 2: Ultrasound-Assisted Extraction (UAE) for Binapacryl in Soil

This protocol provides an alternative extraction method using sonication.

1. Sample Preparation and Homogenization: a. Follow the same steps (1a-1d) as in the QuEChERS protocol.

2. Extraction: a. Weigh 5 g of the homogenized soil into a 50 mL centrifuge tube. b. Add 10 mL of a 1:1 (v/v) mixture of acetone and n-hexane. c. Add an appropriate internal standard. d. Cap the tube and place it in an ultrasonic bath. e. Sonicate for 15 minutes at a controlled temperature (e.g., 25°C). f. Centrifuge at ≥4000 rpm for 10 minutes. g. Carefully collect the supernatant.

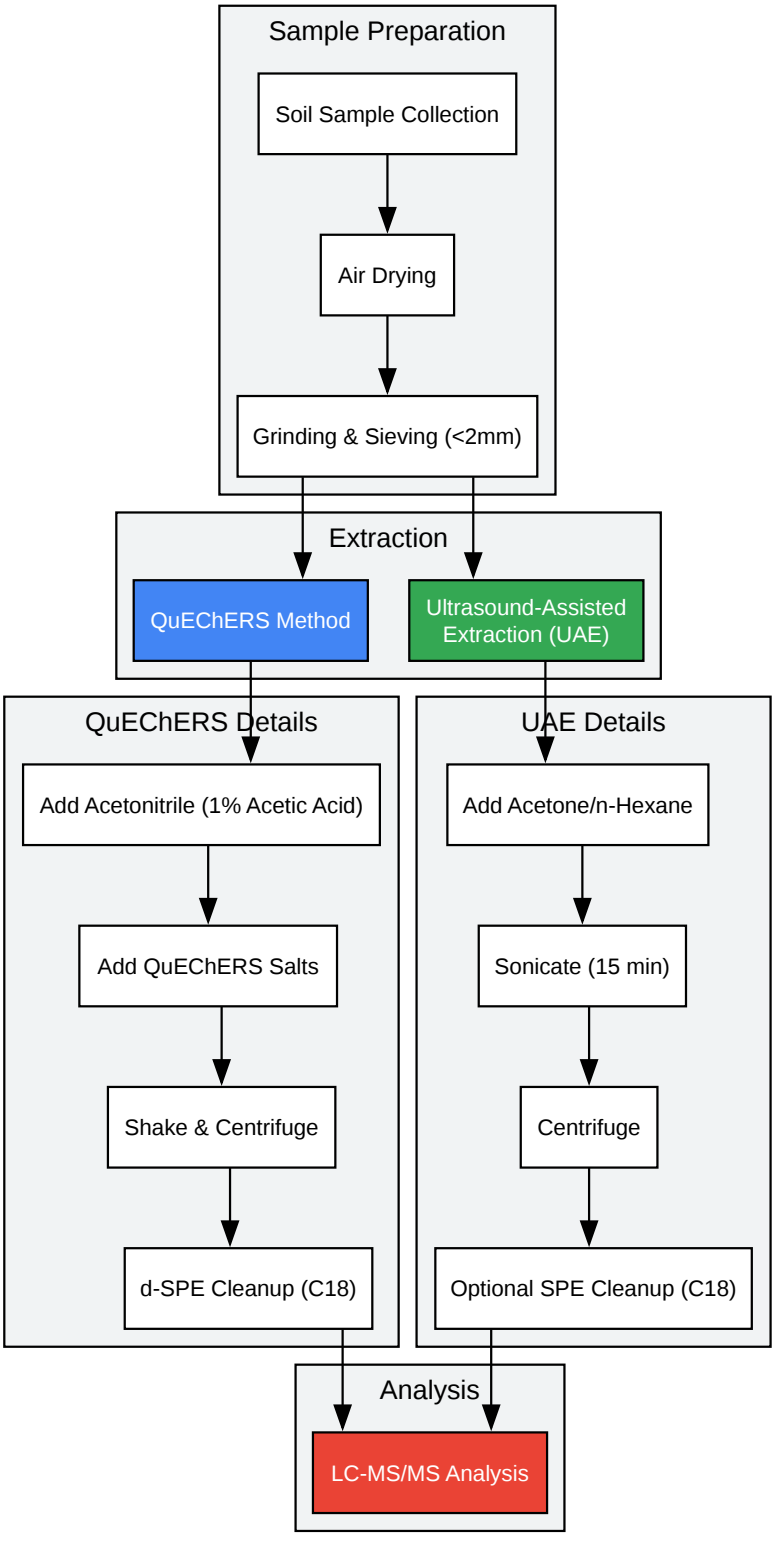
3. Optional Cleanup: a. Depending on the soil matrix and the cleanliness of the initial extract, a cleanup step using a C18 Solid Phase Extraction (SPE) cartridge may be necessary. b. Condition the C18 SPE cartridge with 5 mL of methanol followed by 5 mL of deionized water. c. Load the extract onto the cartridge. d. Elute the analyte with a suitable solvent, such as acetonitrile. e. Evaporate the eluate to dryness under a gentle stream of nitrogen and reconstitute in a suitable volume of the mobile phase for LC-MS/MS analysis.

4. Final Extract Preparation: a. Transfer the final extract into an autosampler vial for LC-MS/MS analysis.

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Visualizations

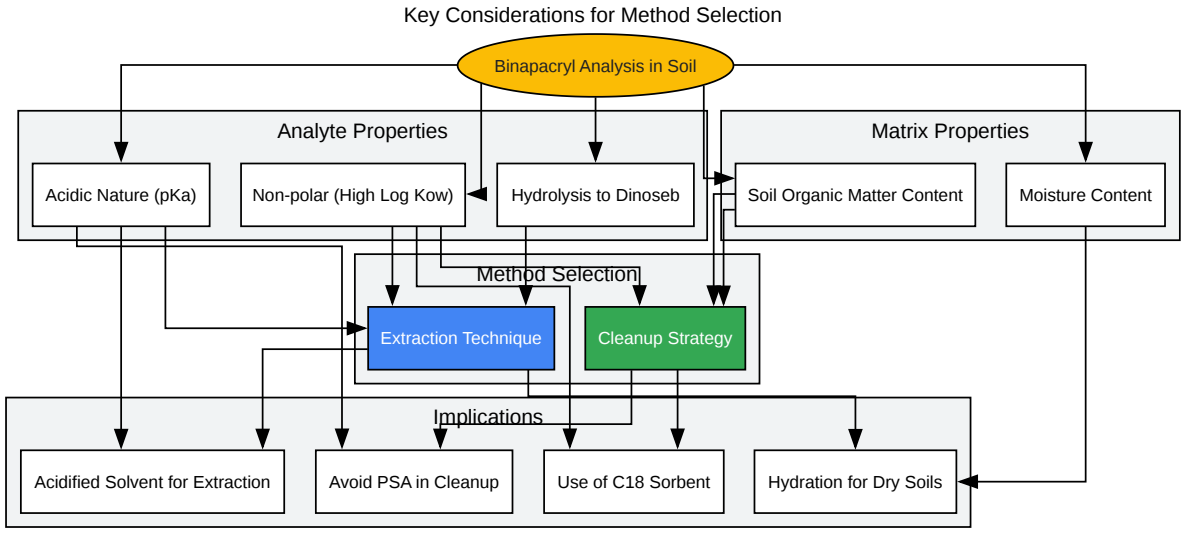
Experimental Workflow for Binapacryl Analysis in Soil



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Caption: Workflow for **Binapacryl** analysis in soil.



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Caption: Key considerations for method selection.

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